

An In-depth Technical Guide to 1-Hexadecyl-3-methylimidazolium Bromide

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Compound of Interest

Compound Name: 1-hexadecyl-3-methylimidazolium
bromide

Cat. No.: B1149077

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Hexadecyl-3-methylimidazolium bromide (CAS Number: 132361-22-9), often abbreviated as [C16MIM]Br, is a prominent member of the imidazolium-based ionic liquids. Its unique molecular structure, featuring a hydrophilic imidazolium head and a long, hydrophobic hexadecyl tail, imparts amphiphilic properties, making it a subject of significant interest across various scientific disciplines. This technical guide provides a comprehensive overview of its physicochemical properties, experimental protocols for its synthesis and application, and insights into its biological activities and mechanisms of action. This document is intended to serve as a valuable resource for researchers and professionals in chemistry, material science, and drug development.

Physicochemical Properties

1-Hexadecyl-3-methylimidazolium bromide is typically a white to light yellow powder or crystalline solid at room temperature.^[1] Its properties are tunable by altering the alkyl chain length or the anion, a key advantage of imidazolium-based ionic liquids.^[2]

Table 1: General and Physicochemical Properties of **1-Hexadecyl-3-methylimidazolium Bromide**

Property	Value	Reference
CAS Number	132361-22-9	[3]
Molecular Formula	C ₂₀ H ₃₉ BrN ₂	[3]
Molecular Weight	387.44 g/mol	[4]
Appearance	White to light yellow powder or crystalline solid	[1]
Melting Point	42-68 °C	[1]
Decomposition Temperature	Onset often reported above 150°C	[1]
Purity	Typically >97% for research grades	[1]

Table 2: Solubility and Density

Property	Description	Reference
Solubility	The long hexadecyl chain enhances its solubility in less polar organic solvents compared to shorter-chain imidazolium salts, while it maintains some solubility in polar solvents.[1]	[1]
Density	Data for the closely related 1-Hexyl-3-methylimidazolium bromide is 1.271 g/cm ³ at 26 °C. Density generally decreases with increasing temperature and longer alkyl chain length.[5][6]	[5][6]

Table 3: Spectral Data (General Information)

Technique	Description	Reference
NMR	Used to confirm the structure and assess purity. ^1H NMR and ^{13}C NMR are standard characterization techniques.[1][4]	[1][4]
FTIR	Utilized to identify functional groups and confirm the structure of the imidazolium ring and alkyl chain.[1]	[1]

Experimental Protocols

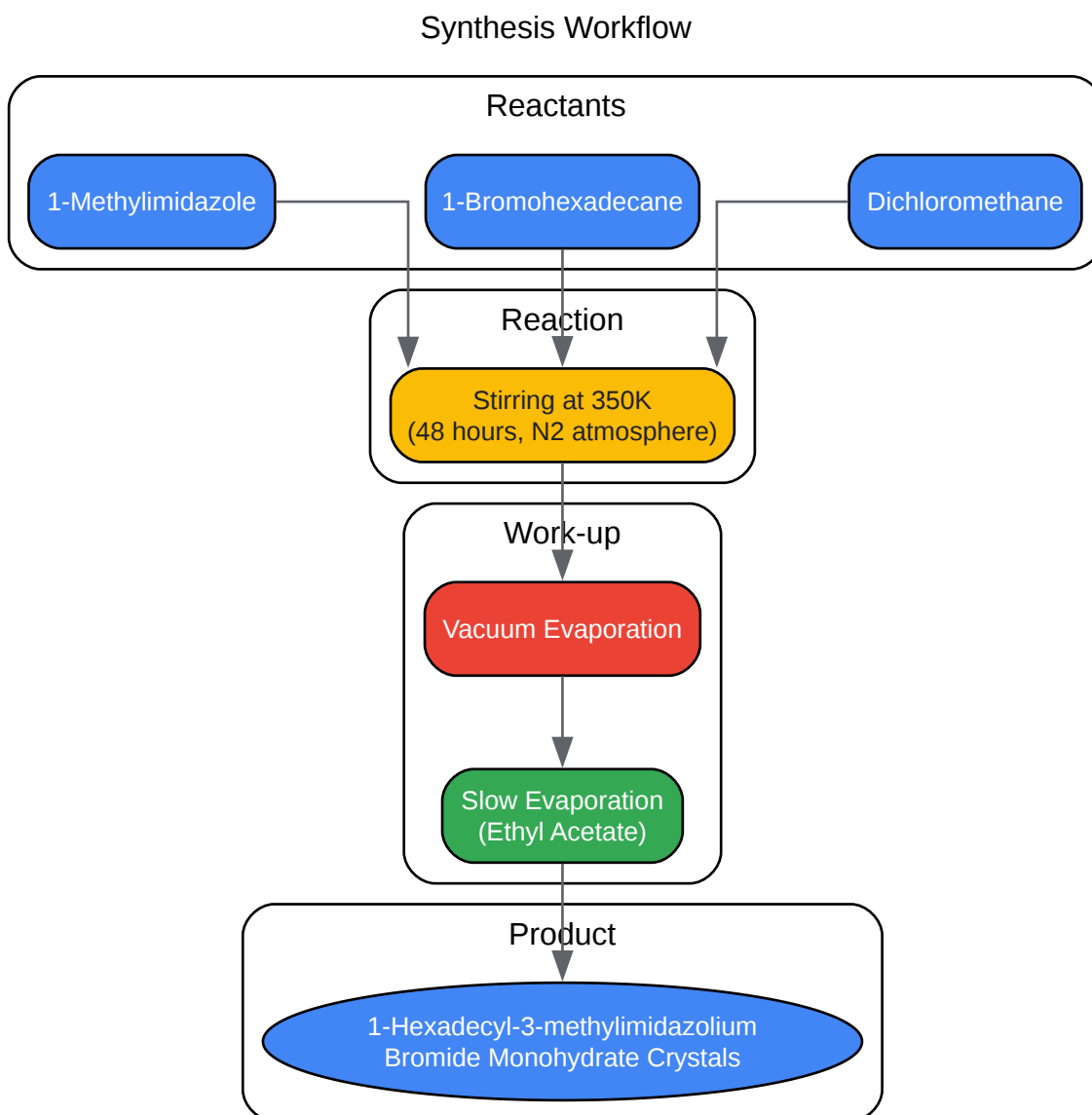
Synthesis of 1-Hexadecyl-3-methylimidazolium Bromide

The synthesis of **1-hexadecyl-3-methylimidazolium bromide** is typically achieved through the quaternization of N-methylimidazole with 1-bromohexadecane.[1] A detailed protocol for the synthesis of its monohydrate form is provided below.

Experimental Protocol: Synthesis of 1-Hexadecyl-3-methylimidazolium Bromide Monohydrate[7]

- **Reaction Setup:** To a stirred solution of dichloromethane (30 ml), add 1-methylimidazole (0.14 mol) and 1-bromohexadecane (0.15 mol).
- **Reaction Conditions:** Stir the mixture at 350 K for 48 hours under a nitrogen atmosphere.
- **Solvent Removal:** After the reaction is complete, evaporate the resulting clear solution under vacuum.
- **Crystallization:** Obtain colorless crystals suitable for X-ray analysis by slow evaporation from an ethyl acetate solution over a period of two weeks.
- **Yield:** The reported yield for this method is 83%.

- Characterization: The final product can be characterized using techniques such as NMR, FTIR, and elemental analysis to confirm its structure and purity.[1]



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Synthesis of **1-Hexadecyl-3-methylimidazolium Bromide**

Application in Extraction of Polycyclic Aromatic Hydrocarbons (PAHs)

Aqueous solutions containing aggregates of **1-hexadecyl-3-methylimidazolium bromide** can be used as an effective medium for the extraction of PAHs from sediments, often accelerated

by focused microwave-assisted extraction (FMAE).[8][9]

Experimental Protocol: Focused Microwave-Assisted Extraction of PAHs[8]

- Extraction Medium Preparation: Prepare an aqueous solution of **1-hexadecyl-3-methylimidazolium bromide** (e.g., 45 mM).
- Sample Preparation: Place a small amount of the sediment sample (e.g., 0.1 g) into the extraction vessel.
- Extraction: Add the extracting solution (e.g., 9 mL) to the vessel and perform focused microwave-assisted extraction for a short duration (e.g., 6 minutes).
- Analysis: Following extraction, the sample can be analyzed directly by High-Performance Liquid Chromatography (HPLC) with fluorescence detection without the need for a clean-up step to remove the ionic liquid.

Biological Activities and Mechanism of Action

Imidazolium-based ionic liquids, including **1-hexadecyl-3-methylimidazolium bromide**, have demonstrated significant antimicrobial and cytotoxic activities. The biological effects are closely linked to the length of the alkyl chain, with longer chains generally exhibiting higher activity up to a certain point (the "cut-off effect").[10][11]

Antimicrobial Activity

The antimicrobial action of these compounds is attributed to their surfactant-like properties, which enable them to disrupt microbial cell membranes.[10][11] The introduction of a longer alkyl substituent on the imidazolium cation generally leads to a lower minimal inhibitory concentration (MIC).[10][11] Studies on similar compounds have shown efficacy against a range of bacteria, including *Staphylococcus aureus*, and fungi.[12][13]

Cytotoxicity and Proposed Mechanism of Action

Research on related imidazolium ionic liquids suggests that their cytotoxic effects on mammalian cells, including cancer cell lines, are mediated through the induction of apoptosis.[14] The proposed mechanism involves the disruption of the cell membrane, leading to increased permeability. This initial event is thought to trigger downstream apoptotic signaling

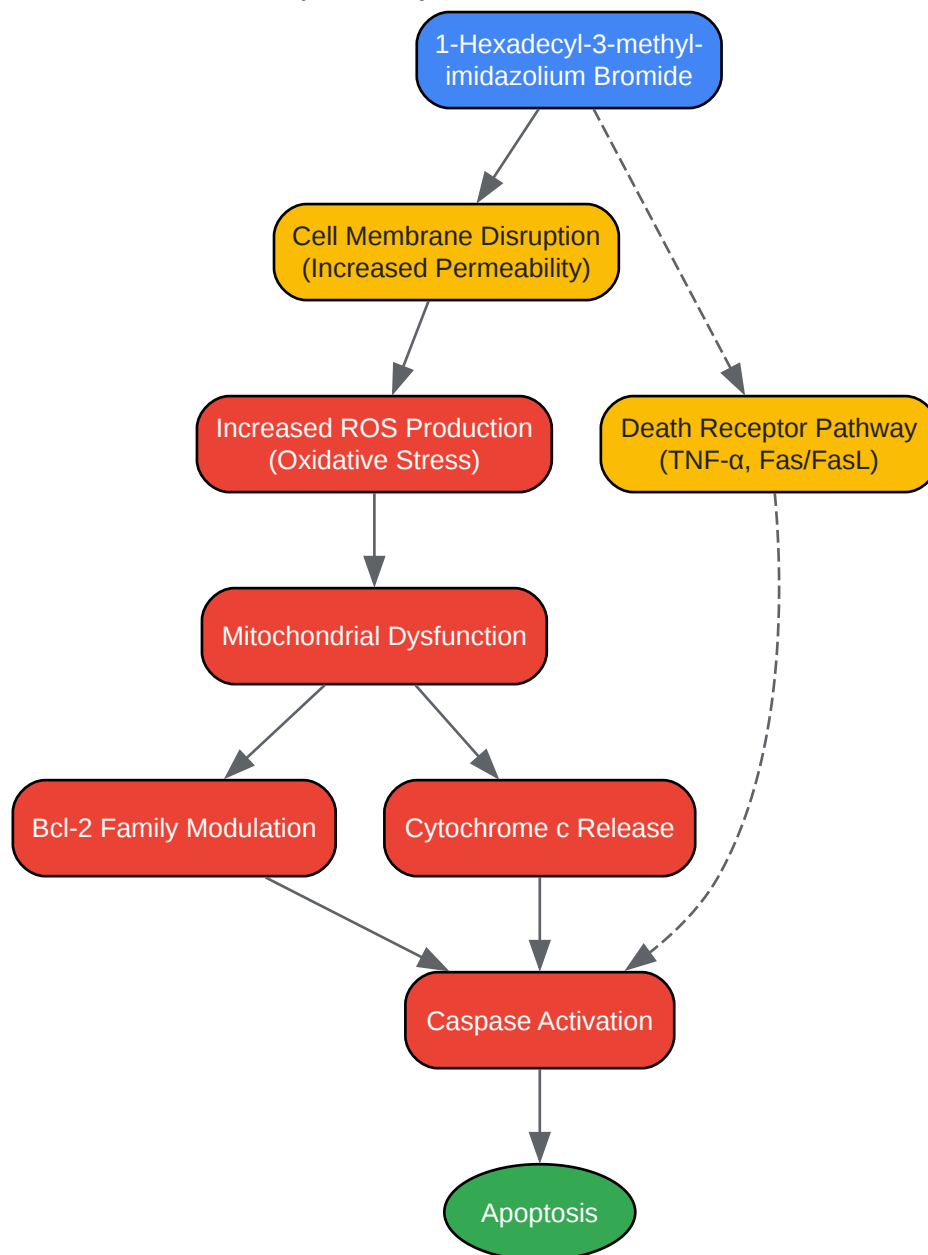
pathways. While a specific pathway for **1-hexadecyl-3-methylimidazolium bromide** has not been fully elucidated, studies on other imidazolium bromides (e.g., 1-methyl-3-octylimidazolium bromide) point towards the involvement of the mitochondrial pathway of apoptosis.[\[15\]](#)

This pathway is characterized by:

- Induction of Oxidative Stress: Generation of reactive oxygen species (ROS).[\[15\]](#)
- Mitochondrial Membrane Disruption: Leading to the release of pro-apoptotic factors like cytochrome c and Smac/DIABLO.[\[15\]](#)
- Modulation of Bcl-2 Family Proteins: Altering the balance between pro-apoptotic and anti-apoptotic members.[\[15\]](#)
- Activation of Caspases: The executioners of apoptosis.

Furthermore, the death receptor pathway, involving TNF- α and Fas/FasL, may also be implicated in the apoptosis induced by these compounds.[\[15\]](#)

Proposed Cytotoxic Mechanism

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Proposed Cytotoxic Mechanism of Action

Applications in Drug Development and Research

The unique properties of **1-hexadecyl-3-methylimidazolium bromide** make it a versatile tool in research and a potential component in drug delivery systems.

- **Surfactant and Emulsifier:** Its amphiphilic nature makes it suitable for use in formulations requiring emulsification or for applications at interfaces.^[2]
- **Nanoparticle Synthesis:** It can be used as a stabilizing agent or a template in the formation of nanoparticles.^[1]
- **Drug Delivery:** Its ability to interact with cell membranes suggests potential applications in enhancing drug permeation or as a component of novel drug delivery vehicles.
- **Antimicrobial Agent:** Its inherent antimicrobial properties are being explored for the development of new disinfectants and antimicrobial materials.^[10]
- **Catalysis:** Like many ionic liquids, it can serve as a solvent or catalyst in various chemical reactions.^[1]

Conclusion

1-Hexadecyl-3-methylimidazolium bromide is a multifaceted ionic liquid with a growing number of applications in scientific research and development. Its well-defined physicochemical properties, coupled with its significant biological activities, make it a compound of interest for chemists, material scientists, and drug development professionals. This guide provides a foundational understanding of this compound, offering detailed data and protocols to facilitate further research and innovation. As with any active compound, appropriate safety precautions should be taken during handling and experimentation.

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